

discovery and history of 2-Ethylfenchol

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Compound of Interest

Compound Name: 2-Ethylfenchol

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An In-depth Technical Guide to the Discovery and History of **2-Ethylfenchol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Ethylfenchol, a synthetic bicyclic tertiary alcohol, is a significant aroma chemical prized for its characteristic earthy, camphoraceous, and woody scent profile. This document provides a comprehensive overview of the discovery, history, and chemical properties of **2-Ethylfenchol**. It includes a historical timeline of its scientific exploration, detailed summaries of its physicochemical and organoleptic properties, and a thorough examination of its synthesis, including experimental protocols. Additionally, a proposed pathway for its olfactory perception is illustrated to provide context for its primary application in the fragrance and flavor industries. This guide is intended to be a core technical resource for professionals in chemical research, fragrance science, and drug development who may encounter or utilize this unique molecule.

Introduction

2-Ethylfenchol (IUPAC name: 2-ethyl-1,3,3-trimethylbicyclo[2.2.1]heptan-2-ol) is a synthetic fragrance and flavor ingredient valued for its potent and diffusive earthy aroma.^{[1][2]} Unlike many aroma chemicals derived from natural sources, **2-Ethylfenchol** is a product of chemical synthesis, which allows for consistent quality and supply. Its complex scent profile, with notes of damp soil, patchouli, and camphor, makes it a valuable component in a variety of commercial products, including perfumes, personal care items, and as a flavoring agent.^{[1][2]} This guide delves into the scientific journey of **2-Ethylfenchol**, from its initial description in scientific literature to the elucidation of its stereochemistry and synthesis.

History and Discovery

The earliest known scientific mention of **2-Ethylfenchol** in the context of its olfactory properties dates back to a 1978 paper by Polak, Trotier, and Baliguet titled "Odor similarities in structurally related odorants." In this study, "exo-2-ethyl-fenchol" was noted for its distinct "earthy" odor quality, similar to that of geosmin, a compound known for the characteristic scent of rain on dry soil.

Subsequent research in the early 1990s further clarified the understanding of **2-Ethylfenchol**'s structure and synthesis. A 1990 paper by Gosselin, Joulain, Laurin, and Rouessac, and a 1992 paper by Finato, Lorenzi, and Pelosi, were pivotal in establishing that the reaction of fenchone with organometallic reagents such as ethyllithium or ethylmagnesium bromide predominantly yields the endo isomer of **2-Ethylfenchol**, not the exo isomer as initially presumed. This stereoselectivity is a key aspect of its synthesis.

Timeline of Key Developments:

- 1978: Polak, Trotier, and Baliguet describe the "earthy" odor of "exo-2-ethyl-fenchol."
- 1990: Gosselin et al. demonstrate that the synthesis from fenchone using organometallic reagents predominantly produces the endo-alcohol.
- 1992: Finato et al. further investigate the synthesis of earthy odorants, including **2-Ethylfenchol**, contributing to the understanding of its structure-odor relationship.

Chemical and Physical Properties

2-Ethylfenchol is a combustible liquid with a complex organoleptic profile. Its key properties are summarized in the tables below.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2-ethyl-1,3,3-trimethylbicyclo[2.2.1]heptan-2-ol
Synonyms	Ethylfenchol, Terrasol
CAS Number	18368-91-7
Molecular Formula	C ₁₂ H ₂₂ O
Molecular Weight	182.30 g/mol
FEMA Number	3491

Table 2: Physicochemical Properties

Property	Value
Appearance	Colorless to pale yellow liquid
Boiling Point	105 °C at 15 mmHg
Density	0.956 g/mL at 25 °C
Flash Point	88 °C (190.4 °F) - closed cup[3]
Refractive Index	1.482 at 20 °C
Solubility	Soluble in alcohol and oils; insoluble in water

Table 3: Organoleptic Properties

Property	Description
Odor	Earthy, camphoraceous, woody, with patchouli and damp soil notes.[1][2]
Taste	At 10 ppm: camphor-like, cooling, with citrus and fresh notes.
Flavor Use	Adds earthy notes to root vegetable, mushroom, and pepper flavors; provides naturalness to lime flavors.[1]

Experimental Protocols: Synthesis of 2-Ethylfenchol

The synthesis of **2-Ethylfenchol** is typically achieved through the nucleophilic addition of an ethyl group to the carbonyl carbon of fenchone. The use of Grignard reagents or organolithium compounds is common. The following protocol is a representative example based on the literature.

Reaction: Fenchone + Ethylmagnesium Bromide → **2-Ethylfenchol**

Materials:

- Fenchone
- Magnesium turnings
- Ethyl bromide
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for Grignard reaction (three-neck flask, dropping funnel, condenser)

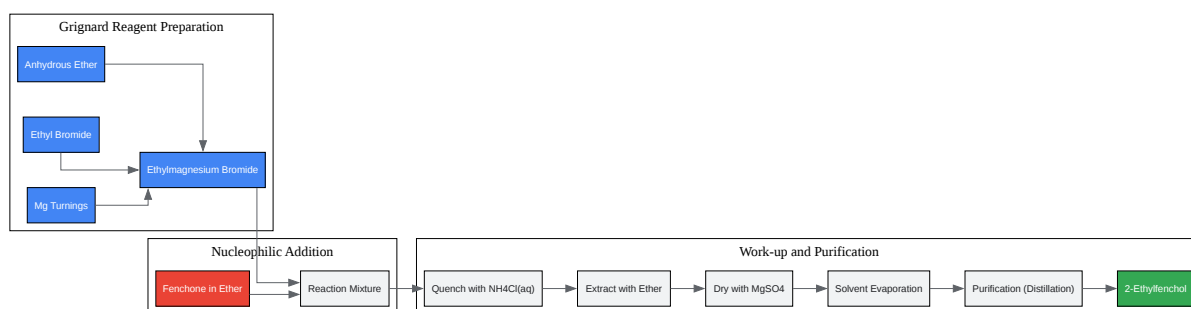
Procedure:

- Preparation of Ethylmagnesium Bromide (Grignard Reagent):
 - In a flame-dried three-neck flask equipped with a magnetic stirrer, a condenser, and a dropping funnel, place magnesium turnings.
 - Add a small amount of anhydrous diethyl ether to cover the magnesium.
 - Add a few drops of ethyl bromide to initiate the reaction. The reaction is indicated by the formation of bubbles and a cloudy appearance.

- Once the reaction has started, add the remaining ethyl bromide, dissolved in anhydrous diethyl ether, dropwise from the dropping funnel at a rate that maintains a gentle reflux.
- After the addition is complete, stir the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent.
- Reaction with Fenchone:
 - Dissolve fenchone in anhydrous diethyl ether and add it to the dropping funnel.
 - Cool the Grignard reagent solution in an ice bath.
 - Add the fenchone solution dropwise to the stirred Grignard reagent.
 - After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 1-2 hours.
- Work-up and Purification:
 - Cool the reaction mixture in an ice bath and slowly quench it by the dropwise addition of a saturated aqueous solution of ammonium chloride.
 - Separate the ether layer and extract the aqueous layer with diethyl ether.
 - Combine the organic layers and wash with brine.
 - Dry the combined organic layer over anhydrous magnesium sulfate.
 - Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
 - The crude product can be purified by vacuum distillation or column chromatography to yield pure **2-Ethylfenchol**.

Mandatory Visualizations

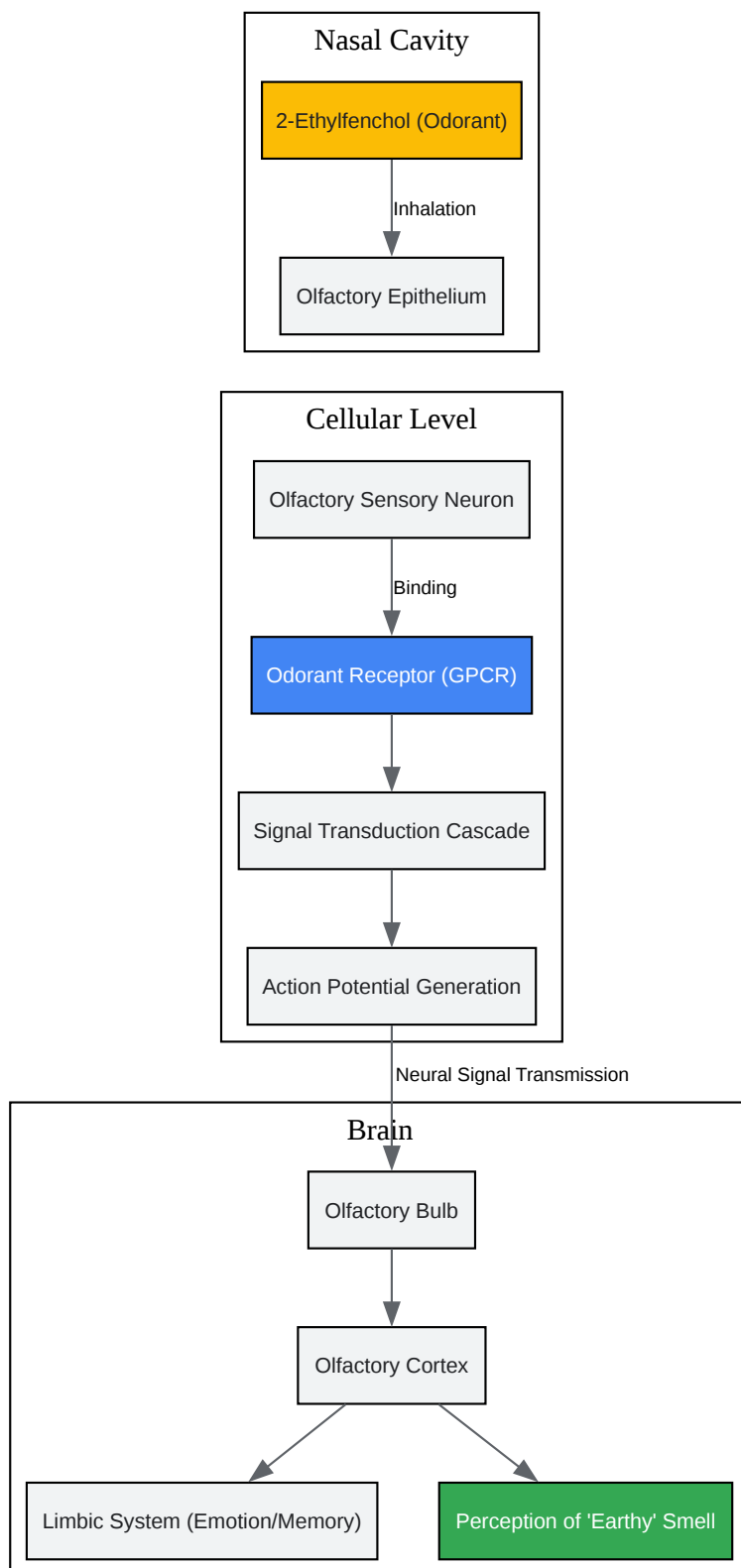
Diagram 1: Synthesis Workflow of 2-Ethylfenchol



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Caption: A flowchart illustrating the key stages in the synthesis of **2-Ethylfenchol** via the Grignard reaction.

Diagram 2: Proposed Olfactory Perception Pathway for 2-Ethylfenchol



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